

Personal protective equipment for handling 5-Amino-8-hydroxyquinoline dihydrochloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Amino-8-hydroxyquinoline
dihydrochloride

Cat. No.: B1284213

[Get Quote](#)

Essential Safety and Handling Guide for 5-Amino-8-hydroxyquinoline dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **5-Amino-8-hydroxyquinoline dihydrochloride** (CAS No. 21302-43-2). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

5-Amino-8-hydroxyquinoline dihydrochloride is classified as a substance that causes skin and serious eye irritation.^{[1][2]} Therefore, a comprehensive personal protective equipment strategy is the primary defense against accidental exposure.

Table 1: Personal Protective Equipment (PPE) Requirements

Equipment	Specification	Purpose
Hand Protection	Nitrile or Neoprene Gloves	Provides a barrier against skin contact.[3]
Eye Protection	Chemical Splash Goggles	Protects eyes from accidental splashes of solutions or airborne powder.[3]
Respiratory Protection	N95 (or higher) Particulate Respirator	For handling the solid, powdered form to prevent inhalation.[3]
Body Protection	Laboratory Coat	Protects skin and personal clothing from contamination.[3]
Face Protection	Face Shield	To be worn over chemical splash goggles when there is a high risk of splashes.[3][4]

Operational Plan: Step-by-Step Handling Procedures

All work with **5-Amino-8-hydroxyquinoline dihydrochloride** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

- Preparation:
 - Before entering the designated handling area, don all required PPE as outlined in Table 1.
 - Ensure an eyewash station and safety shower are readily accessible.[5]
 - Prepare your work surface by covering it with an absorbent, disposable material.
- Weighing and Solution Preparation:
 - Handle the solid powder carefully to minimize dust generation.
 - When preparing solutions, slowly add the solid to the solvent to prevent splashing.

- Experimental Procedures:
 - Maintain a safe distance from any reactions and use appropriate shielding.
 - Avoid direct contact with the substance at all times.
- Post-Handling:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.^[2]
 - Decontaminate all glassware and surfaces that have come into contact with the chemical using an appropriate solvent, followed by a thorough washing.

Emergency Procedures

- Eye Contact: Immediately rinse cautiously with water for several minutes.^[2]^[5] Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.^[2]
- Skin Contact: Take off contaminated clothing immediately.^[2] Wash the affected area with plenty of soap and water.^[2] If skin irritation occurs, seek medical advice.^[2]
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.^[2] Seek medical attention if you feel unwell.^[2]
- Ingestion: Rinse mouth with water and seek immediate medical attention.^[5]

Disposal Plan

All waste materials contaminated with **5-Amino-8-hydroxyquinoline dihydrochloride** must be treated as hazardous waste.

- Waste Collection:
 - Collect all solid waste, including contaminated gloves, weigh boats, and absorbent paper, in a designated, clearly labeled hazardous waste container.

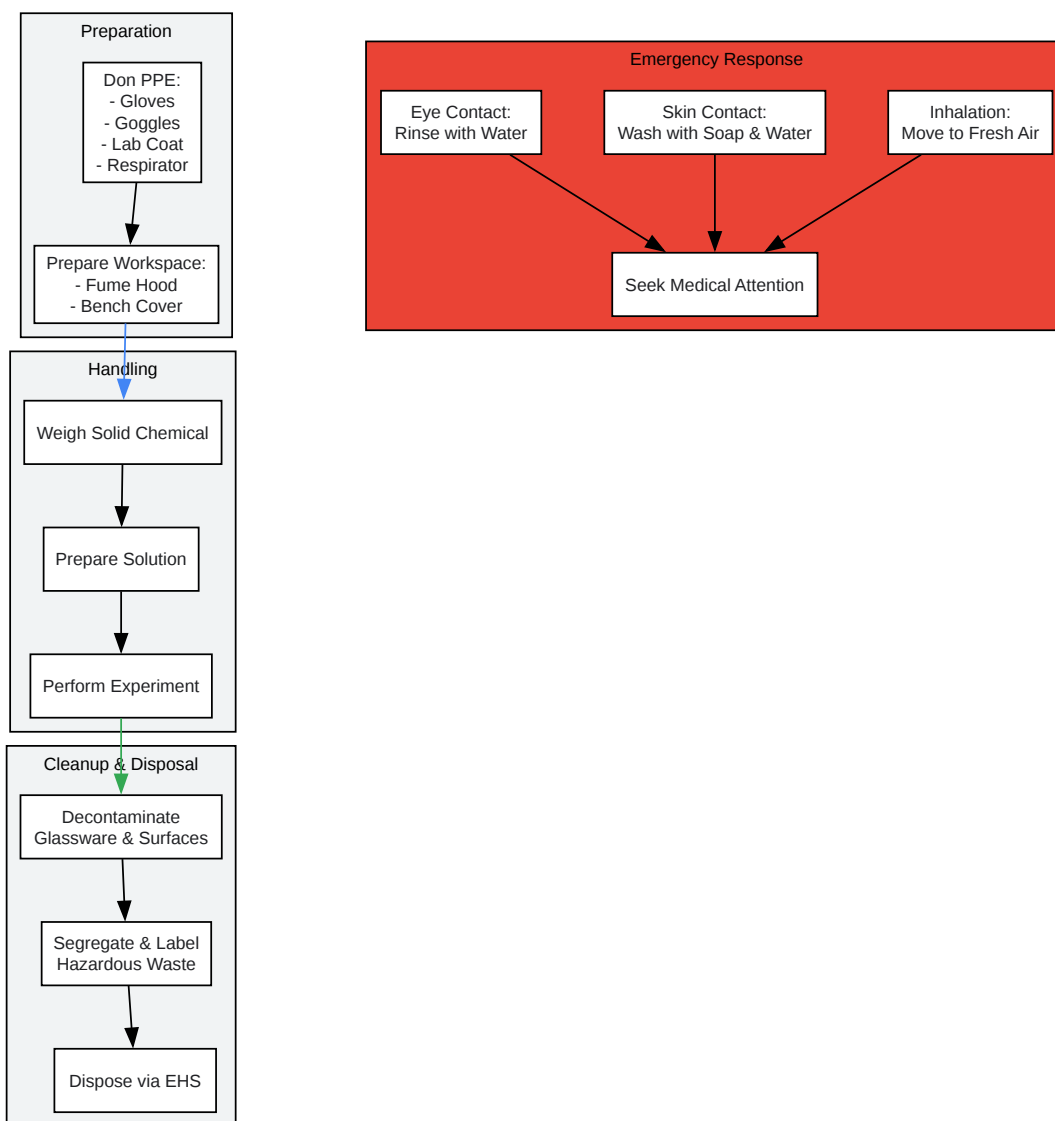
- Collect liquid waste in a separate, compatible, and clearly labeled hazardous waste container.
- Waste Storage:
 - Store waste containers in a cool, dry, and well-ventilated area, away from incompatible materials.
 - Keep containers tightly closed.
- Waste Disposal:
 - Dispose of all hazardous waste in accordance with local, state, and federal regulations.
 - Contact your institution's environmental health and safety (EHS) department for specific disposal procedures.

Chemical and Physical Properties

Property	Value
Molecular Formula	$\text{C}_9\text{H}_8\text{N}_2\text{O} \cdot 2\text{HCl}$
Molecular Weight	233.09 g/mol [1]
Appearance	Orange to Amber to Dark red powder to crystal [6]
Melting Point	279 °C (decomposes)

Workflow for Safe Handling and Disposal

Workflow for Handling 5-Amino-8-hydroxyquinoline dihydrochloride

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Amino-8-hydroxyquinoline dihydrochloride | C₉H₁₀Cl₂N₂O | CID 16211947 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. tcichemicals.com [tcichemicals.com]
- 3. benchchem.com [benchchem.com]
- 4. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 5. mmbio.byu.edu [mmbio.byu.edu]
- 6. 5-Amino-8-hydroxyquinoline Dihydrochloride | 21302-43-2 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-Amino-8-hydroxyquinoline dihydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1284213#personal-protective-equipment-for-handling-5-amino-8-hydroxyquinoline-dihydrochloride]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com